

Personal protective equipment for handling Angulatin E

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Compound of Interest

Compound Name: Angulatin E

Cat. No.: B15140883

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Essential Safety and Handling Guide for Angulatin E

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **Angulatin E**. It offers procedural, step-by-step guidance on safe operational and disposal plans to ensure laboratory safety and proper chemical handling.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Angulatin E**, extracted from its safety data sheet.

Property	Value	Method/Condition
Melting Point/Range	80 - 82 °C (176 - 180 °F)	lit.
Boiling Point/Boiling Range	218 °C (424 °F)	lit.
Partition Coefficient: n-octanol/water	log Pow: 3.4	25 °C (77 °F), pH: 7 - 7.5, OECD Test Guideline 107

Bioaccumulation is not expected based on the partition coefficient.

Hazard Identification and Precautionary Measures

Angulatin E is classified with the following hazards:

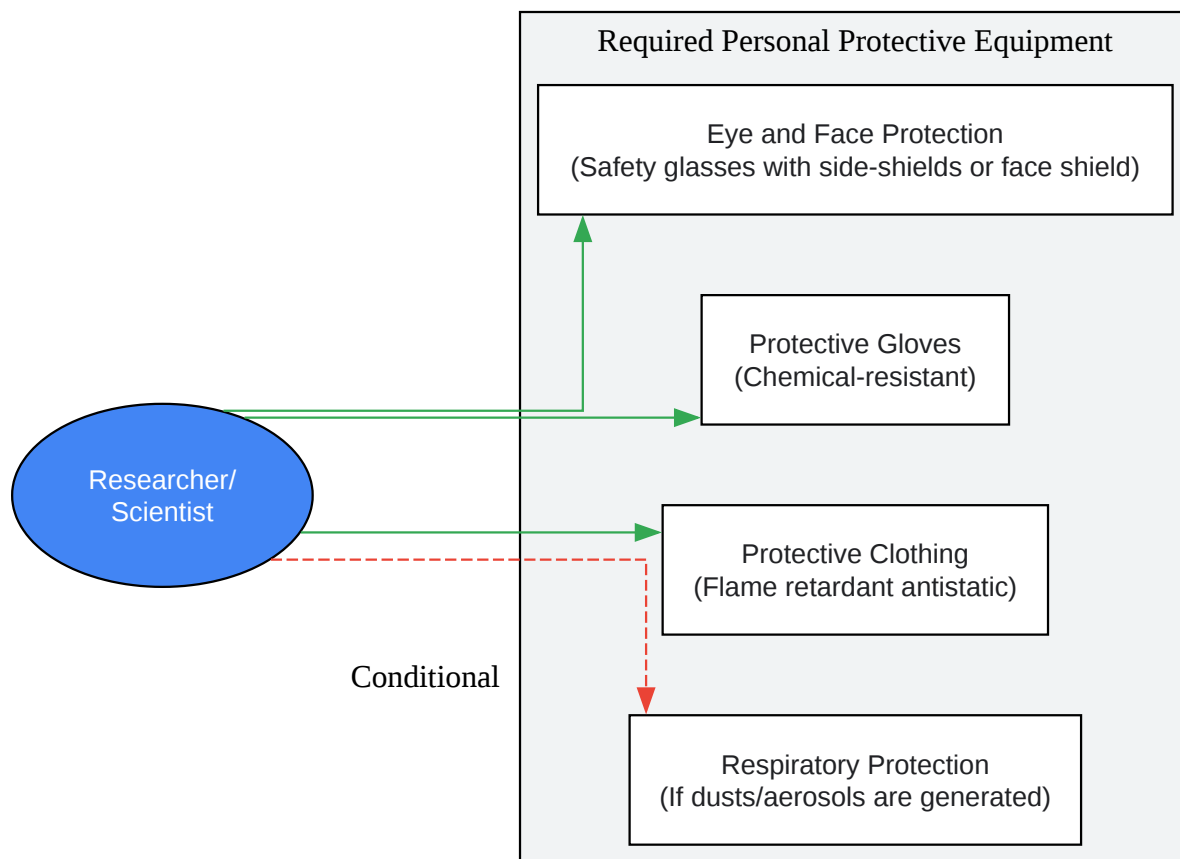
- Flammable solid (Category 2): H228
- Suspected of causing cancer (Carcinogenicity Category 2): H351
- Very toxic to aquatic life with long lasting effects (Short-term and Long-term aquatic hazard Category 1): H410

Signal Word: Warning

It is imperative to handle **Angulatin E** with caution, adhering to all safety precautions. Obtain special instructions before use and do not handle until all safety precautions have been read and understood.

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **Angulatin E**.



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Caption: Required personal protective equipment for handling **Angulatin E**.

Safe Handling and Experimental Workflow

Adherence to a strict operational workflow is crucial for safety. This includes proper engineering controls and hygiene measures.

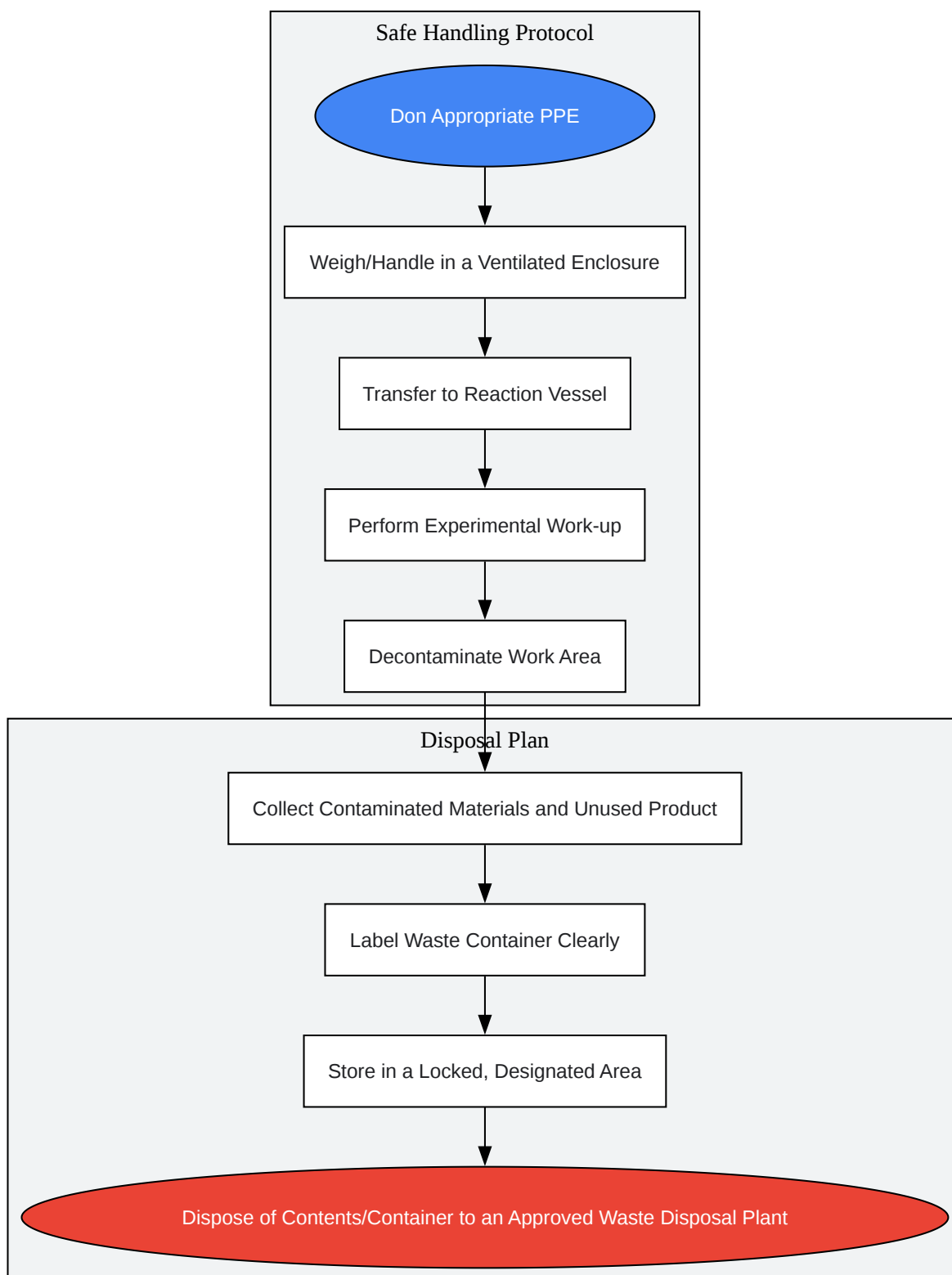
Engineering Controls:

- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ground and bond container and receiving equipment to prevent static discharge.

- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking in the handling area.

Hygiene Measures:

- Immediately change contaminated clothing.
- Apply preventive skin protection.
- Wash hands and face after working with the substance.



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Caption: Step-by-step workflow for safe handling and disposal of **Angulatin E**.

First Aid Measures

In case of exposure, follow these first aid procedures immediately and seek medical attention. Show the safety data sheet to the attending physician.

- If Inhaled: Move the person to fresh air. Call a physician.
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
- In Case of Eye Contact: Rinse out with plenty of water. Call an ophthalmologist. Remove contact lenses if present and easy to do.
- If Swallowed: Immediately make the victim drink water (two glasses at most).

Spill and Fire Response

- Spill: Avoid release to the environment. Collect spillage.
- Fire: In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.

Storage and Disposal

Storage:

- Store in a locked up, designated area.

Disposal:

- Dispose of contents and container to an approved waste disposal plant. Adhere to all federal, state, and local environmental regulations.

Note: No information on specific experimental protocols or signaling pathways for **Angulatin E** was found in the provided safety data sheets.

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